# Application Note: Acid-Mediated Cyclization of Propargyl Alcohols to Thiochromenes

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *3,3-dimethyl-3H-benzo[f]thiochromene* |
| *Cat. No.:* | *B337545* |

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## Executive Summary

Thiochromenes (2H-1-benzothiopyrans) are privileged scaffolds in drug discovery, exhibiting potent anticancer and anti-inflammatory activities. Traditional synthesis often requires pre-functionalized thiosalicylaldehydes or harsh thermal rearrangements. This guide details a robust, modular acid-mediated protocol converting propargyl alcohols and thiophenols into thiochromenes.

Unlike simple acid-catalyzed cyclizations of oxygen analogs (chromenes), the reaction with sulfur is complicated by the high nucleophilicity of thiols and the "poisoning" effect on many catalysts. This protocol utilizes a Sequential Acid Catalysis (SAC) strategy:

- Brønsted Acid Activation (PTSA): Facilitates rapid S-propargylation to form the sulfide intermediate.
- Lewis Acid Activation (Ag/I/Au): Promotes the challenging 6-endo-dig cyclization to the final thiochromene.

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# Mechanistic Insight & Pathway Design

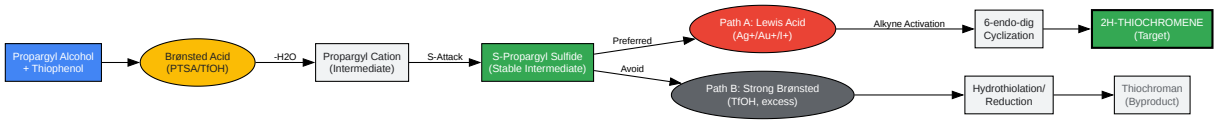
The transformation proceeds through two distinct mechanistic phases. Understanding this dichotomy is critical for high yields.

## The Mechanistic Challenge

- Competing Pathways: Simple Brønsted acids (e.g., TFA, TfOH) often lead to thiochromans (saturated ring) via hydrothiolation/cyclization or disulfide formation, rather than the desired unsaturated thiochromene.
- The "Gem-Disubstituent" Effect: Successful cyclization often relies on the Thorpe-Ingold effect. Propargyl alcohols with quaternary centers (gem-dimethyl or cyclohexyl) cyclize significantly faster than secondary alcohols.

## Reaction Pathway Diagram

The following diagram illustrates the bifurcated pathway where the choice of "Acid" determines the product (Thiochromene vs. Thiochroman).




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Caption: Figure 1. Divergent reaction pathways. Path A (Lewis Acid) yields Thiochromenes; Path B (Strong Brønsted Acid) typically yields saturated Thiochromans.

# Experimental Protocol

## Materials & Reagents

- Substrate: Tertiary Propargyl Alcohol (1.0 equiv).

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- Nucleophile: Thiophenol derivative (1.2 – 1.3 equiv).
- Catalyst 1 (S-Alkylation):p-Toluenesulfonic acid monohydrate (PTSA·$H_2O$), 5 mol%.[1]
- Catalyst 2 (Cyclization): Silver(I) Triflimide ($AgNTf_2$) or N-Iodosuccinimide (NIS) for electrophilic cyclization.
- Solvent: Nitromethane ($MeNO_2$) or 1,2-Dichloroethane (DCE). Note: $MeNO_2$ is superior for the cationic intermediate stability.

## Step-by-Step Procedure (Sequential One-Pot)

This protocol minimizes isolation steps while ensuring the distinct conditions required for each mechanistic step are met.

Step 1: Acid-Catalyzed S-Propargylation

- Charge: To a flame-dried reaction vial, add the Propargyl Alcohol (0.5 mmol, 1.0 equiv) and Nitromethane (1.0 mL, 0.5 M).
- Add Nucleophile: Add Thiophenol (0.65 mmol, 1.3 equiv).
- Catalysis: Add PTSA·$H_2O$ (4.8 mg, 5 mol%).
- Reaction: Stir at Room Temperature (25 °C) for 30–60 minutes.
  - Checkpoint: Monitor by TLC.[2] The alcohol spot should disappear, replaced by the less polar propargyl sulfide.
  - Note: If the reaction is sluggish (secondary alcohols), heat to 50 °C.

Step 2: Lewis Acid-Mediated Cyclization 5. Add Cyclization Promoter: Once Step 1 is complete, add $AgNTf_2$ (5 mol%) or NIS (1.2 equiv) directly to the reaction mixture.

- Option: For metal-free conditions, use $I_2$ (1.2 equiv) + $NaHCO_3$, though yields may vary.
- Reaction: Stir at Room Temperature (for Iodo-cyclization) or 60–80 °C (for Ag-catalyzed hydroarylation) for 2–4 hours.
- Quench:

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- For Ag/Acid: Dilute with DCM, wash with sat. $NaHCO_3$.
- For NIS/Iodine: Wash with sat. $Na_2S_2O_3$ (to remove excess iodine) followed by $NaHCO_3$.

- Purification: Dry organic layer over $Na_2SO_4$, concentrate, and purify via flash column chromatography (Hexanes/EtOAc).

## Optimization & Scope Data

The following data summarizes the effect of catalyst and solvent choice on the reaction outcome (based on S-phenyl propargyl sulfide intermediate).

| Entry | Catalyst System (Step 1 / Step 2) | Solvent | Temp (°C) | Yield (%) | Product Type |
|---|---|---|---|---|---|
| 1 | PTSA (5%) / $AgNTf_2$ (5%) | $MeNO_2$ | 60 | 88 | Thiochromene |
| 2 | PTSA (5%) / NIS (1.2 eq) | DCE | 25 | 82 | 3-Iodo-Thiochromene |
| 3 | TfOH (20%) / None | DCM | 25 | 65 | Thiochroman (Saturated) |
| 4 | $FeCl_3$ (10%) / None | MeCN | 80 | 45 | Complex Mixture |
| 5 | PTSA (5%) / None | $MeNO_2$ | 25 | 95 | Propargyl Sulfide (No Cyclization) |

Key Findings:

- Solvent Effect: Nitromethane ($MeNO_2$) stabilizes the polar transition states better than Toluene or DCM, increasing reaction rate.

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- Catalyst Specificity: Simple Brønsted acids (Entry 3) tend to over-reduce the product to thiochromans. A soft Lewis acid (Ag, Au, I+) is required to activate the alkyne for 6-endo-dig cyclization without reducing the double bond.

# Troubleshooting & Critical Parameters

## The "Gem-Dimethyl" Effect

Substrates lacking substitution at the propargyl position (secondary alcohols) cyclize poorly due to entropic penalties.

- Solution: For secondary propargyl alcohols, increase Step 2 temperature to 100 °C or switch to a Gold catalyst ($AuCl_3$/AgOTf), which is more potent than Silver for unhindered alkynes.

## Disulfide Byproducts

Oxidation of thiophenols to disulfides is a common side reaction.

- Prevention: Degas solvents with $N_2$ prior to use. Ensure the reaction time in Step 1 is not prolonged unnecessarily.

## Regioselectivity (6-endo vs 5-exo)

- Observation: 5-exo-dig cyclization (forming thiophenes) is a competing pathway.
- Control: The 6-endo pathway is favored by electron-rich alkynes and the presence of the quaternary center (gem-disubstituent effect).

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